

(S)-1,2-Dimethylpiperazine dihydrochloride CAS number

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Compound of Interest

Compound Name: (S)-1,2-Dimethylpiperazine dihydrochloride

Cat. No.: B1400745

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An In-Depth Technical Guide to **(S)-1,2-Dimethylpiperazine Dihydrochloride** for Advanced Research and Development

Abstract

(S)-1,2-Dimethylpiperazine dihydrochloride (CAS No. 485841-50-7) is a chiral heterocyclic building block of significant interest to the pharmaceutical and agrochemical industries. Its stereochemically defined structure serves as a critical synthon in the development of complex, biologically active molecules. The piperazine core is a privileged scaffold in medicinal chemistry, frequently utilized to modulate aqueous solubility, lipophilicity, and receptor-binding affinity. This guide, prepared from the perspective of a Senior Application Scientist, provides an in-depth overview of this compound, consolidating essential technical data on its chemical properties, synthesis, analytical characterization, applications in drug discovery, and comprehensive safety protocols. The methodologies described herein are grounded in established chemical principles to ensure reproducibility and reliability in a research and development setting.

Compound Identification and Physicochemical Properties

The unambiguous identification of a chemical entity is the foundation of all subsequent research. **(S)-1,2-Dimethylpiperazine dihydrochloride** is the hydrochloride salt of the (S)-

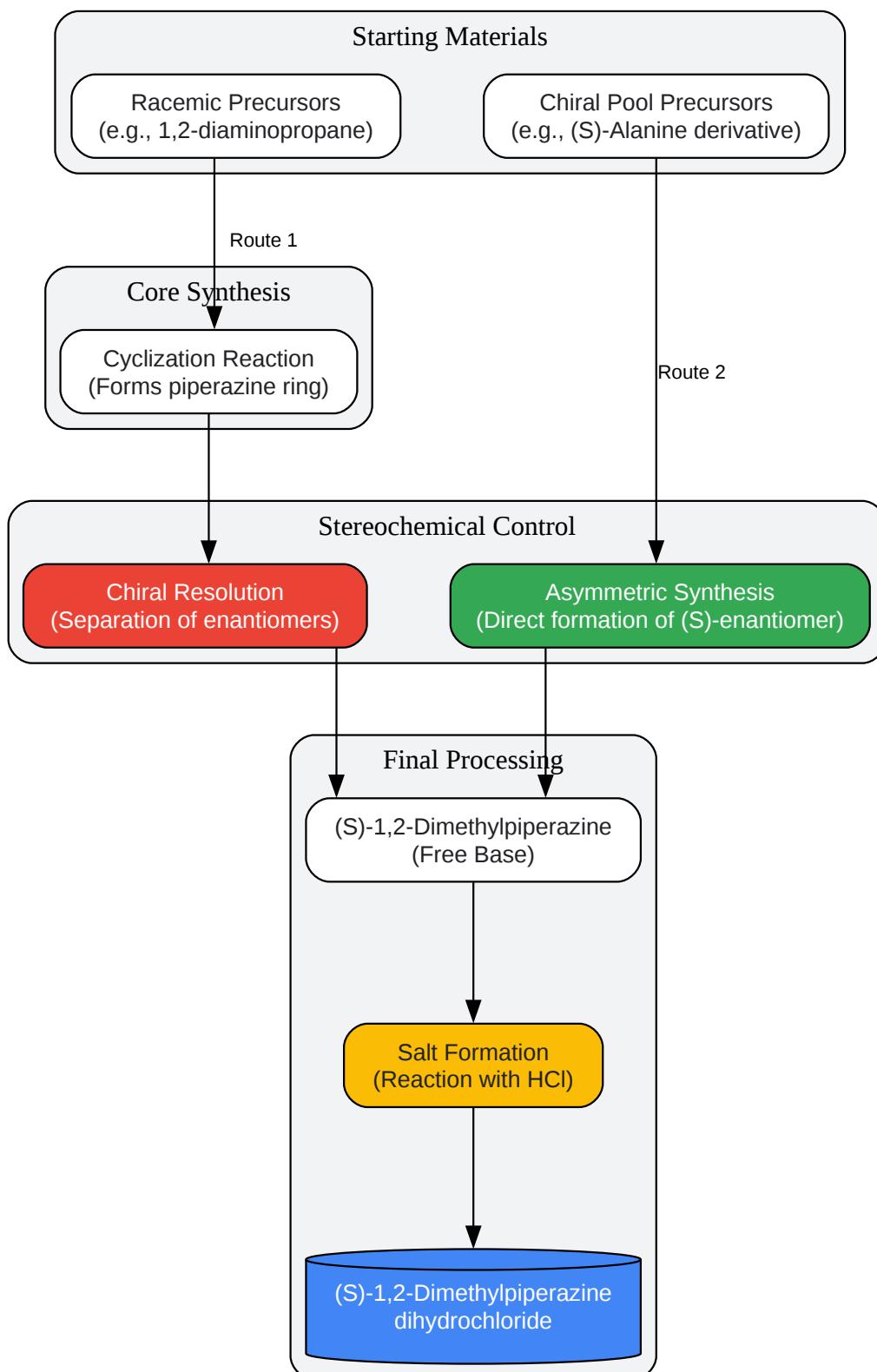
enantiomer of 1,2-dimethylpiperazine. The dihydrochloride form enhances the compound's stability and aqueous solubility, rendering it more amenable for use in various synthetic and biological applications compared to its free base form.

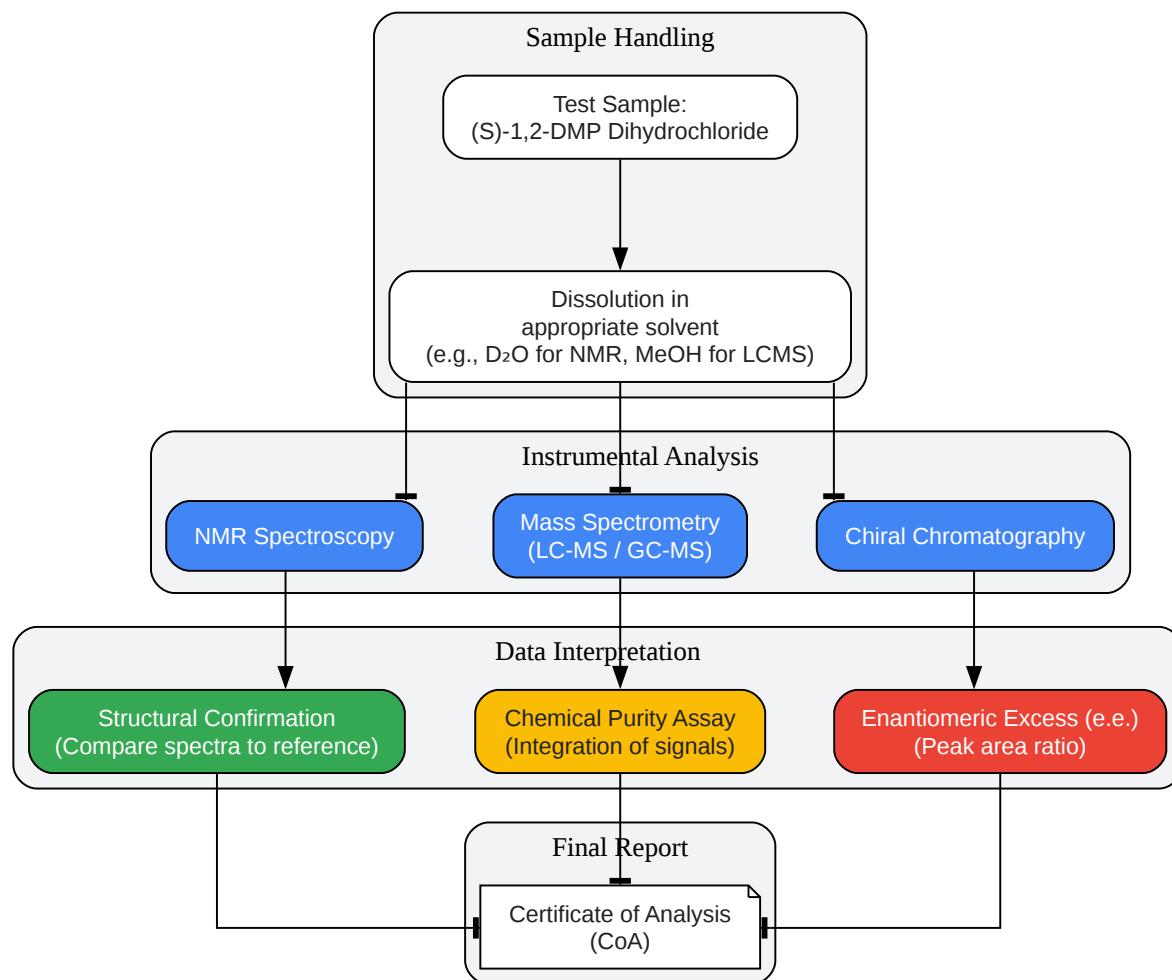
Property	Value	Source(s)
CAS Number	485841-50-7	[1] [2] [3] [4] [5]
Chemical Name	(S)-1,2-Dimethylpiperazine dihydrochloride	[1] [3]
Synonyms	(2S)-1,2-dimethylpiperazine dihydrochloride, (S)-1,2-dimethylpiperazine 2HCl	[1] [3]
Molecular Formula	C ₆ H ₁₆ Cl ₂ N ₂	[1]
Molecular Weight	187.11 g/mol	[1] [2]
Appearance	White to off-white solid	[3]
Storage Temperature	Room Temperature, under inert atmosphere	[3]

Synthesis and Manufacturing Considerations

The synthesis of chiral piperazines like (S)-1,2-dimethylpiperazine is a non-trivial process that requires precise control over stereochemistry. While multiple routes to racemic 1,2-dimethylpiperazine exist, achieving the enantiomerically pure (S)-form typically involves either asymmetric synthesis or chiral resolution of a racemic mixture. The final step involves salt formation with hydrochloric acid to yield the stable dihydrochloride product.

From a process chemistry perspective, the selection of a synthetic route is governed by factors such as cost of starting materials, scalability, overall yield, and the robustness of the chiral control step. A generalized workflow illustrates the key decision points in manufacturing this chiral intermediate.





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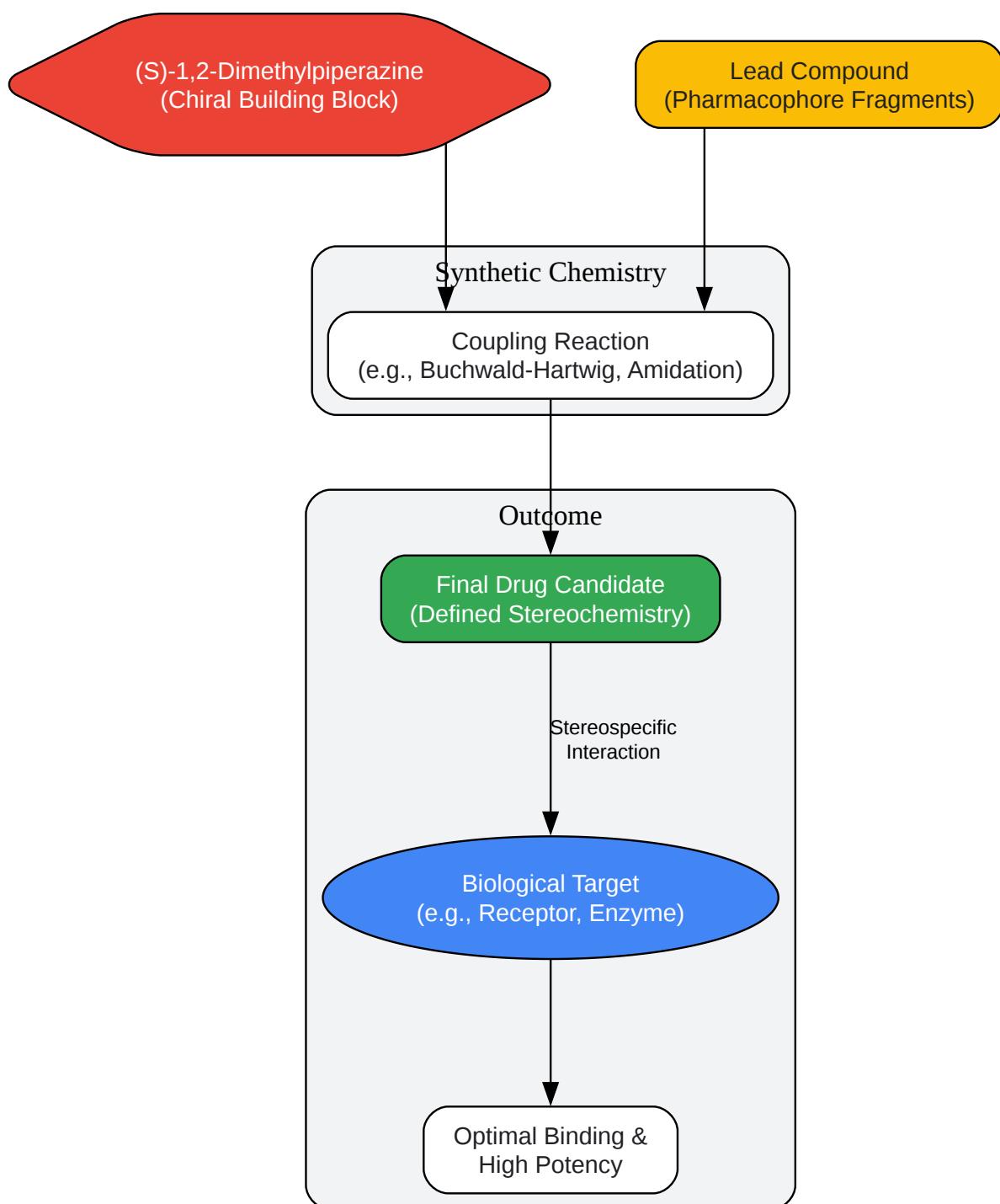
Caption: Standard analytical workflow for quality control of the title compound.

Applications in Research and Drug Development

The piperazine heterocycle is a cornerstone of modern medicinal chemistry, appearing in numerous FDA-approved drugs. [6][7] Its utility stems from several key features:

- Physicochemical Modulation: The two nitrogen atoms can be protonated, allowing for fine-tuning of a drug's solubility and pharmacokinetic profile.
- Structural Scaffold: The piperazine ring provides a rigid, well-defined linker to orient pharmacophoric groups in three-dimensional space for optimal interaction with biological targets. [7]*
- Synthetic Tractability: The secondary amine functionalities offer straightforward handles for chemical modification.

The specific value of **(S)-1,2-Dimethylpiperazine dihydrochloride** lies in its defined stereochemistry. Biological systems are chiral, and often only one enantiomer of a drug is responsible for the desired therapeutic effect, while the other may be inactive or cause unwanted side effects. Using an enantiomerically pure building block like this one ensures that the final drug candidate has the correct spatial orientation, a critical aspect of rational drug design. [8][9]

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Caption: Role of a chiral building block in stereoselective drug synthesis.

Safety, Handling, and Storage

As with any chemical reagent, proper handling procedures are essential to ensure personnel safety. **(S)-1,2-Dimethylpiperazine dihydrochloride** is classified as harmful if swallowed and causes skin and eye irritation. [3]

Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles or a face shield (conforming to EN166 or NIOSH standards). [10]* Hand Protection: Handle with chemical-impermeable gloves (e.g., nitrile rubber) inspected prior to use. [10]* Skin and Body Protection: Wear a lab coat. For larger quantities, consider impervious clothing. [10]* Respiratory Protection: Avoid dust formation. [11] If dust is generated, use a NIOSH-approved particulate respirator.

Handling and Storage Protocol

- Engineering Controls: Work in a well-ventilated area, preferably a chemical fume hood. [10] Eyewash stations and safety showers must be readily accessible.
- Handling: Avoid contact with skin, eyes, and clothing. [12] Avoid breathing dust. Wash hands thoroughly after handling. [12] 3. Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. [10][12] Store under an inert atmosphere (e.g., nitrogen or argon) as the material may be sensitive to air or moisture.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1][11]* In Case of Skin Contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if irritation persists. [1][11]* In Case of Eye Contact: Rinse cautiously with pure water for at least 15 minutes. [1][11] Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor. [3]* If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison control center or doctor immediately. [1][11]

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